

(Methylthio)acetonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Methylthio)acetonitrile

Cat. No.: B147334

[Get Quote](#)

In-depth Technical Guide: (Methylthio)acetonitrile

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of (Methylthio)acetonitrile.

Chemical Identity and Properties

(Methylthio)acetonitrile, also known as Acetonitrile, (methylthio)-, is a chemical compound with the CAS Registry Number 35120-10-6.^[1] Its chemical structure consists of a methyl group attached to a sulfur atom, which is in turn bonded to a methylene bridge connected to a nitrile group.

Quantitative Data Summary

The fundamental molecular and physical properties of (Methylthio)acetonitrile are summarized in the table below.

Property	Value	Source
Molecular Formula	C3H5NS	[1][2][3]
Molecular Weight	87.14 g/mol	[1][2][3]
CAS Registry Number	35120-10-6	[1]
Boiling Point	61-63 °C at 15 mm Hg	[2]
Density	1.039 g/mL at 25 °C	[2]
Refractive Index	1.483 at 20 °C	[2]

Experimental Protocols

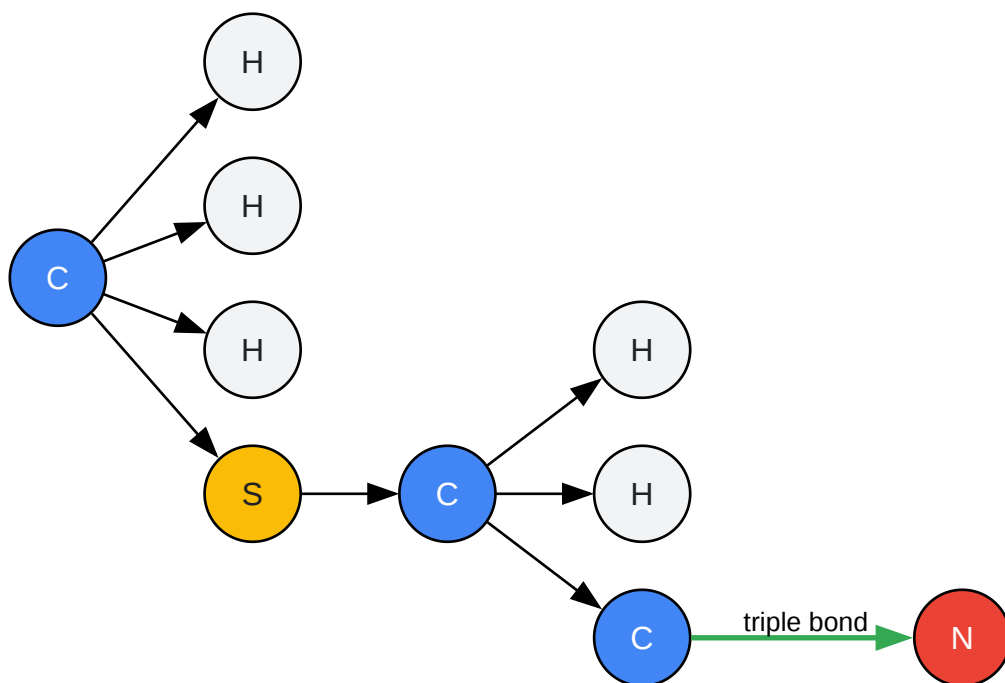
The determination of the molecular weight and formula of a compound such as **(Methylthio)acetonitrile** is typically achieved through a combination of standard analytical chemistry techniques:

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to determine the chemical structure of the molecule, confirming the connectivity of the atoms and the presence of functional groups. This data corroborates the molecular formula derived from mass spectrometry.
- **Elemental Analysis:** This method provides the percentage composition of the elements (carbon, hydrogen, nitrogen, sulfur) in the compound, which can be used to calculate the empirical formula.

A detailed experimental protocol for these well-established techniques is extensive and beyond the scope of this specific guide. Researchers should refer to standard analytical chemistry textbooks and instrument manuals for detailed methodologies.

Molecular Structure Visualization

The logical relationship between the atoms in **(Methylthio)acetonitrile** can be visualized as a structural diagram. The following diagram illustrates the connectivity of the atoms.



[Click to download full resolution via product page](#)

Molecular structure of **(Methylthio)acetonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (Methylthio)-acetonitrile [webbook.nist.gov]
- 2. 35120-10-6 CAS MSDS ((METHYLTHIO)ACETONITRILE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. labshake.com [labshake.com]

- To cite this document: BenchChem. [(Methylthio)acetonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147334#methylthio-acetonitrile-molecular-weight-and-formula\]](https://www.benchchem.com/product/b147334#methylthio-acetonitrile-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com